

Introduction: The Strategic Importance of a Versatile Pyridine Scaffold

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Compound of Interest

Compound Name: 2-n-(4-Aminobutyl)-amino-5-bromopyridine

Cat. No.: B173213

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In the landscape of medicinal chemistry and pharmaceutical development, the synthesis of novel therapeutic agents is heavily reliant on the availability of versatile chemical intermediates. Among these, 2-Amino-5-bromopyridine (CAS No. 1072-97-5) has emerged as a particularly valuable building block.^{[1][2]} Its structure, which features a pyridine ring functionalized with both a nucleophilic amino group and a reactive bromine atom, offers a powerful platform for constructing complex molecular architectures.^{[1][3]} This guide provides a comprehensive overview of 2-Amino-5-bromopyridine, including its physicochemical properties, synthesis protocols, and its critical role in the development of cutting-edge therapeutics. While this document focuses on the foundational intermediate, it is worth noting that its derivatives, such as **2-n-(4-Aminobutyl)-amino-5-bromopyridine** (CAS No. 199522-78-6), represent further elaborations of this core structure for specific therapeutic applications.^[4]

Physicochemical Properties and Characterization

A thorough understanding of the physicochemical properties of 2-Amino-5-bromopyridine is essential for its effective use in synthesis, ensuring quality control, and meeting regulatory standards.

Core Compound Identifiers

Property	Value	Source
CAS Number	1072-97-5	[2] [5] [6] [7]
Molecular Formula	C ₅ H ₅ BrN ₂	[6]
Molecular Weight	173.01 g/mol	[5] [6]
IUPAC Name	5-bromopyridin-2-amine	[5]
Synonyms	5-Bromo-2-pyridinamine, 5-Bromo-2-aminopyridine	[6] [8]

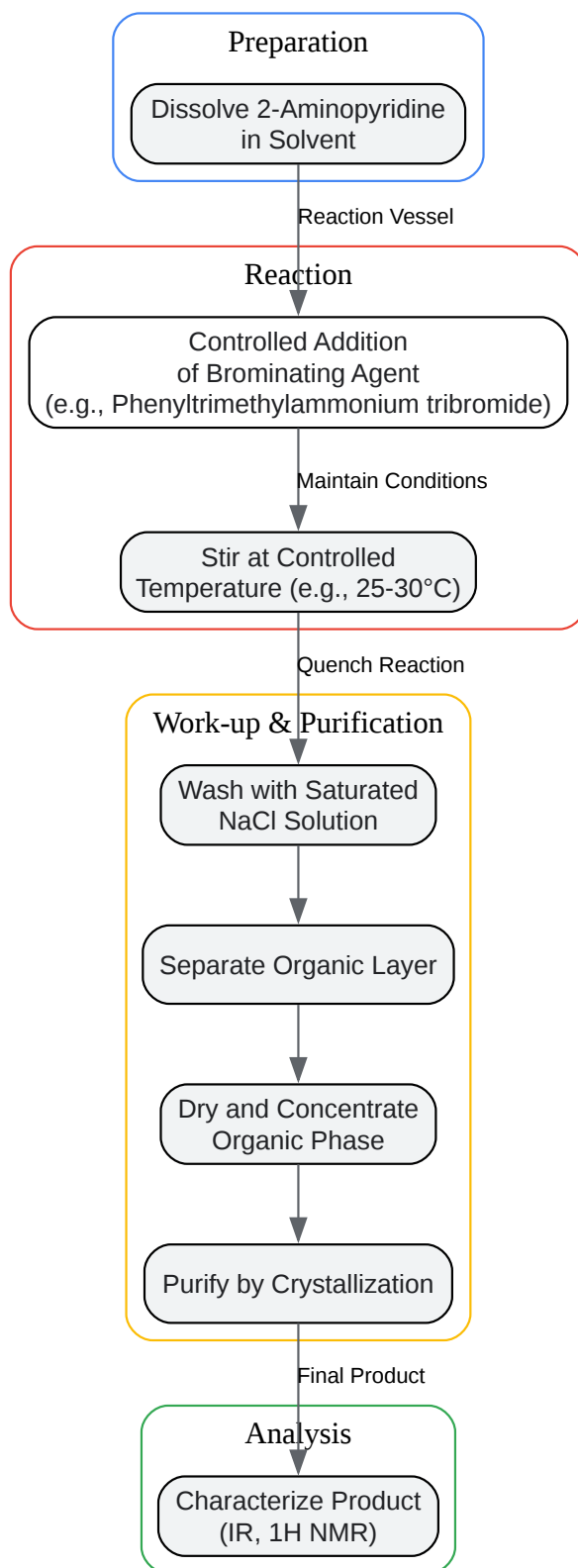
Physical and Chemical Data

Property	Value	Source
Appearance	White to light yellow crystalline powder	[9]
Melting Point	133-138 °C	[8]
Solubility	Soluble in methanol, chloroform, ethyl acetate. Slightly soluble in water.	[7] [8] [10]
Purity	Often available at ≥97-99% for pharmaceutical applications	[1] [2]

Synthesis of 2-Amino-5-bromopyridine: A Protocol Deep Dive

The synthesis of 2-Amino-5-bromopyridine is a critical process, with various methods developed to optimize yield, purity, and scalability. A common and effective approach involves the direct bromination of 2-aminopyridine.

Workflow for the Synthesis of 2-Amino-5-bromopyridine



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Caption: A generalized workflow for the synthesis of 2-Amino-5-bromopyridine.

Detailed Experimental Protocol

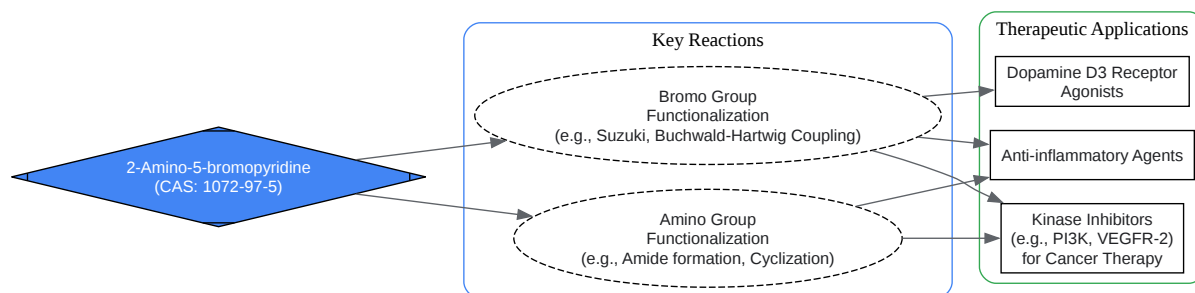
This protocol is adapted from a method utilizing phenyltrimethylammonium tribromide, which offers milder reaction conditions compared to elemental bromine.[\[11\]](#)

- **Reaction Setup:** In a 1L three-necked flask equipped with a mechanical stirrer, thermometer, and condenser, add 9.4g (0.1 mol) of 2-aminopyridine and 300ml of a suitable solvent such as dichloromethane or chloroform.[\[11\]](#)
- **Reagent Addition:** To the stirred solution, add 37.6g (0.1 mol) of phenyltrimethylammonium tribromide.[\[11\]](#)
- **Reaction:** Stir the mixture at a controlled temperature of 25-30°C for approximately 2 hours. [\[11\]](#) The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, wash the mixture with 40ml of a saturated sodium chloride solution. Allow the layers to separate; the aqueous phase will be the upper layer and the organic phase the lower layer.[\[11\]](#)
- **Isolation:** Separate the organic layer, dry it over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** The crude product can be further purified by crystallization from a suitable solvent like toluene to yield pure 2-Amino-5-bromopyridine.[\[12\]](#)
- **Characterization:** The structure and purity of the final product should be confirmed using analytical techniques such as Infrared (IR) and ¹H Nuclear Magnetic Resonance (¹H NMR) spectroscopy.[\[13\]](#)

Applications in Drug Discovery and Medicinal Chemistry

The true value of 2-Amino-5-bromopyridine lies in its synthetic versatility, which has been exploited to create a wide range of biologically active molecules.[\[3\]](#) The strategic placement of the amino and bromo groups allows for sequential or orthogonal functionalization.

Key Synthetic Transformations and Therapeutic Targets



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Caption: Synthetic utility of 2-Amino-5-bromopyridine in drug development.

- **Kinase Inhibitors:** The pyridine scaffold is a key component in many kinase inhibitors. 2-Amino-5-bromopyridine is a crucial intermediate in the synthesis of inhibitors for targets like PI3 Kinase and VEGFR-2, which are pivotal in cancer cell signaling pathways.[10][14]
- **CNS Agents:** This intermediate is used to develop selective dopamine D₃ receptor agonists, which have potential applications in treating neurological and psychiatric disorders.[10][14]
- **Anti-inflammatory and Autoimmune Disease Therapeutics:** The versatility of the compound allows for its incorporation into novel molecular structures aimed at treating autoimmune and inflammatory conditions.[1][10][14]

The bromine atom is particularly useful as it provides a handle for palladium-catalyzed cross-coupling reactions, such as the Suzuki or Buchwald-Hartwig couplings.[1] This enables the introduction of diverse aryl and heteroaryl groups, allowing for extensive exploration of the structure-activity relationship (SAR) of a lead compound.[3] Simultaneously, the amino group can be used to build fused heterocyclic systems, further expanding the chemical space accessible from this single intermediate.[3]

Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed when handling 2-Amino-5-bromopyridine. It is considered a hazardous substance and can cause skin, eye, and respiratory irritation.[15] Ingestion may be harmful.[15] It is recommended to handle this compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[15]

Conclusion

2-Amino-5-bromopyridine is more than just a chemical intermediate; it is a strategic tool in the arsenal of medicinal chemists. Its well-defined physicochemical properties, established synthetic routes, and proven utility in constructing high-value pharmaceutical agents underscore its importance in the drug discovery pipeline.[1][2] The continued exploration of derivatives built upon this versatile scaffold promises to yield the next generation of therapies for a range of challenging diseases.

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